

Ammonium Acrylate: A Technical Guide to its CAS Number and Safety Profile

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Compound of Interest

Compound Name: Ammonium acrylate

Cat. No.: B080204

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This technical guide provides a comprehensive overview of the Chemical Abstracts Service (CAS) number and detailed safety information for **ammonium acrylate**. The data presented is intended to support laboratory safety protocols and risk assessments in research and development settings.

Chemical Identification

Ammonium acrylate is the ammonium salt of acrylic acid.[1][2] It is primarily used as a monomer in the production of polyacrylate polymers.[1]

Identifier	Value
Chemical Name	Ammonium acrylate[2]
CAS Number	10604-69-0[1][2][3][4]
Molecular Formula	C ₃ H ₇ NO ₂ (or C ₃ H ₄ O ₂ .H ₃ N)[2][5][6]
Molecular Weight	89.09 g/mol [3][6]
Synonyms	2-Propenoic acid, ammonium salt[3][4]

Physical and Chemical Properties

The following table summarizes key physical and chemical properties of **ammonium acrylate**.

Property	Value	Source
Physical Description	White to pale yellow solid or aqueous solution[1]	[1]
Melting Point	>300 °C	[2]
Flash Point	61.6 °C	[2]
Solubility	Highly soluble in water[1]	[1]

Safety and Hazard Information

Ammonium acrylate presents several hazards that require careful management in a laboratory setting. The following sections detail its classification, toxicological data, and handling procedures.

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard information for **ammonium acrylate**. Note that aggregated data from multiple notifications indicates some variability in classification.[3]

Hazard Class	Hazard Statement	Signal Word	Pictogram
Hazardous to the aquatic environment, acute hazard	H400: Very toxic to aquatic life[2][3]	Warning	Environmental Hazard
Hazardous to the aquatic environment, long-term hazard	H410: Very toxic to aquatic life with long lasting effects[3]	Warning	Environmental Hazard
Skin irritation	H315: Causes skin irritation[7]	Warning	Exclamation Mark
Eye irritation	H319: Causes serious eye irritation[7]	Warning	Exclamation Mark
Skin sensitization	H317: May cause an allergic skin reaction[7]	Warning	Exclamation Mark

Pictogram descriptions are provided as text. Refer to official GHS documentation for symbol images.

The following precautionary statements are recommended for handling **ammonium acrylate**:

- P264: Wash skin thoroughly after handling.[7]
- P273: Avoid release to the environment.[2][3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[7]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[7]
- P333 + P313: If skin irritation or rash occurs: Get medical advice/attention.[7]
- P391: Collect spillage.[2][3]
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[2][3]

Toxicological data for **ammonium acrylate** itself is limited in the provided resources. However, studies on related copolymers offer some insights.

Endpoint	Result	Substance Tested	Source
Maternal & Fetal Toxicity (Oral)	NOAEL > 1000 mg/kg bw/d	Acrylamide/Ammonium Acrylate Copolymer	[8]
Genotoxicity (Ames Test)	Non-genotoxic	Acrylamide/Ammonium Acrylate Copolymer	[8]
Human Dermal Irritation	No irritation observed	5% aqueous solution of Acrylamide/Ammonium Acrylate Copolymer	[8]

Experimental Protocols

Detailed experimental protocols for the toxicological studies mentioned above are not fully available in the cited literature. However, a summary of the methodology for the genotoxicity study is provided below.

Ames Test (Summary) The mutagenic potential of Acrylamide/**Ammonium Acrylate** Copolymer was assessed using an Ames test. The copolymer was tested at concentrations up to 5000 µg/plate with *Salmonella typhimurium* and *Escherichia coli* (strain WP2 uvrA-). The substance was reported as non-genotoxic under the conditions of the test.[8]

Safe Handling and Storage Workflow

The following diagram outlines a logical workflow for the safe handling and storage of **ammonium acrylate** in a laboratory setting.

Caption: Workflow for Safe Handling of **Ammonium Acrylate**.

Emergency Procedures

First-Aid Measures:

- Skin Contact: Immediately wash with plenty of soap and water. If skin irritation or a rash occurs, seek medical attention.[7]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical advice.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[9]
- Ingestion: Do NOT induce vomiting. Rinse mouth and seek immediate medical attention.

Accidental Release Measures:

- Ensure adequate ventilation and remove all sources of ignition.[9]
- Prevent the substance from entering drains, as it is very toxic to aquatic life.[9]
- Contain the spill with inert absorbent material and collect it for disposal in a suitable, closed container.[9]

Fire-Fighting Measures:

- Use appropriate extinguishing media such as CO₂, foam, or dry powder.[10]
- Wear self-contained breathing apparatus (SCBA) and full protective clothing.[9]

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